

Spectroscopic Analysis of 4-(4-Bromophenoxy)aniline: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)aniline

CAS No.: 31465-35-7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **4-(4-bromophenoxy)aniline** and its derivatives. Due to the limited availability of complete, published experimental spectra for **4-(4-bromophenoxy)aniline**, this guide combines known physical properties with predictive spectroscopic data based on closely related analogs and theoretical models. Detailed experimental protocols for the key spectroscopic techniques are also provided to facilitate the analysis of this class of compounds.

Introduction

4-(4-Bromophenoxy)aniline is a chemical compound with a molecular structure that features a bromophenoxy group linked to an aniline moiety. This structure is of interest to researchers in medicinal chemistry and materials science due to its potential applications derived from the combination of the electron-withdrawing bromo group and the versatile aniline scaffold. Accurate spectroscopic characterization is crucial for confirming the identity, purity, and structure of synthesized **4-(4-bromophenoxy)aniline** derivatives. This guide covers the principal spectroscopic techniques used for this purpose: Fourier-Transform Infrared (FT-IR)

Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Molecular Structure and Properties

The foundational step in any spectroscopic analysis is understanding the molecule's basic structure and properties.

Molecular Structure of **4-(4-Bromophenoxy)aniline**

Table 1: Physical and Chemical Properties of **4-(4-Bromophenoxy)aniline**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ BrNO	
Molecular Weight	264.12 g/mol	
Melting Point	104-108 °C	
Appearance	Solid	

Spectroscopic Data

The following sections detail the expected spectroscopic data for **4-(4-bromophenoxy)aniline**.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule. The predicted characteristic absorption bands for **4-(4-bromophenoxy)aniline** are summarized in Table 2.

Table 2: Predicted FT-IR Spectral Data for **4-(4-Bromophenoxy)aniline**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450-3300	Medium-Strong	N-H stretching (asymmetric and symmetric) of the primary amine
3100-3000	Medium	Aromatic C-H stretching
1620-1580	Strong	N-H bending (scissoring) of the primary amine
1600-1450	Medium-Strong	Aromatic C=C stretching
1250-1200	Strong	Aryl-O-Aryl asymmetric C-O-C stretching
1100-1000	Medium	C-N stretching
850-800	Strong	para-disubstituted benzene C-H out-of-plane bending
600-500	Medium-Strong	C-Br stretching

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule.

The proton NMR spectrum will show distinct signals for the aromatic protons and the amine protons. The chemical shifts are influenced by the electronic environment of each proton.

Table 3: Predicted ¹H NMR Spectral Data for **4-(4-Bromophenoxy)aniline** (in CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.40	d	2H	Protons ortho to the bromine atom
~ 6.90	d	2H	Protons meta to the bromine atom
~ 6.85	d	2H	Protons ortho to the amine group
~ 6.70	d	2H	Protons meta to the amine group
~ 3.70	s	2H	-NH ₂ protons

Note: 'd' denotes a doublet and 's' denotes a singlet. The exact chemical shifts and coupling constants would need to be determined experimentally.

The carbon NMR spectrum provides information on the different carbon environments in the molecule.

Table 4: Predicted ¹³C NMR Spectral Data for **4-(4-Bromophenoxy)aniline** (in CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~ 158	Carbon attached to oxygen (phenoxy ring)
~ 148	Carbon attached to oxygen (aniline ring)
~ 142	Carbon attached to the amino group
~ 132	Carbons ortho to the bromine atom
~ 122	Carbons meta to the bromine atom
~ 120	Carbons ortho to the amino group
~ 116	Carbons meta to the amino group
~ 115	Carbon attached to the bromine atom

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For **4-(4-bromophenoxy)aniline**, the presence of bromine with its two isotopes (^{79}Br and ^{81}Br) in nearly equal abundance will result in characteristic isotopic patterns for bromine-containing fragments.

Table 5: Predicted Mass Spectrometry Data for **4-(4-Bromophenoxy)aniline**

m/z	Ion	Notes
263/265	$[\text{M}]^+$	Molecular ion peak, showing the characteristic M/M+2 isotopic pattern for one bromine atom.
264/266	$[\text{M}+\text{H}]^+$	Protonated molecular ion, also showing the M/M+2 pattern.
184	$[\text{M} - \text{Br}]^+$	Fragment resulting from the loss of a bromine radical.
157/159	$[\text{C}_6\text{H}_4\text{Br}]^+$	Bromophenyl fragment.
92	$[\text{C}_6\text{H}_4\text{NH}_2]^+$	Aniline fragment.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

FT-IR Spectroscopy

- Instrumentation: A Fourier-Transform Infrared (
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